

Alstonic Acid B and Related Triterpenoids: A Technical Guide for Drug Development

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Compound of Interest

Compound Name: *Alstonic acid B*

Cat. No.: *B1151700*

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Introduction

Alstonic acid B is a naturally occurring pentacyclic triterpenoid isolated from plants of the *Alstonia* genus, notably *Alstonia scholaris* and *Alstonia boonei*.^{[1][2][3]} These plants are prominent in traditional medicine systems across Asia and Africa for treating a multitude of ailments, including inflammatory conditions, gastrointestinal issues, and fevers.^[1]

Triterpenoids, a class of compounds synthesized from six isoprene units, are widely distributed in the plant kingdom and are known for their diverse and potent biological activities.^{[4][5]}

Alstonic acid B, along with its related compounds, has garnered significant interest in the scientific community for its potential therapeutic applications, particularly in the realm of oncology and inflammatory diseases. This guide provides a comprehensive overview of the current knowledge on **Alstonic acid B** and related triterpenoids, focusing on their chemical properties, biological activities, and underlying mechanisms of action, with a view toward their potential for drug development.

Chemical Properties of **Alstonic Acid B**

Alstonic acid B is characterized by a 2,3-secofernane triterpenoid skeleton.^[1] Its chemical formula is $C_{30}H_{46}O_3$, with a molecular weight of 454.7 g/mol.^[6]

Table 1: Physicochemical Properties of **Alstonic Acid B**

Property	Value
Molecular Formula	C30H46O3
Molecular Weight	454.7 g/mol [6]
IUPAC Name	2- [(1R,4S,5R,8R,9R,12S,16R,19S)-4,9,12,17,17,19-hexamethyl-18-oxo-8-propan-2-yl-19-pentacyclo[14.2.1.01,13.04,12.05,9]nonadec-13-enyl]acetic acid[6]
InChIKey	WPCBXRKYKJHHMS-ALFWALAGSA-N[6]

Biological Activities and Mechanisms of Action

Research into the pharmacological effects of **Alstonic acid B** and related triterpenoids from *Alstonia* species has revealed a spectrum of biological activities. These compounds have demonstrated potential as anti-inflammatory, antispasmodic, and anticancer agents.

In Vitro Anticancer Activity

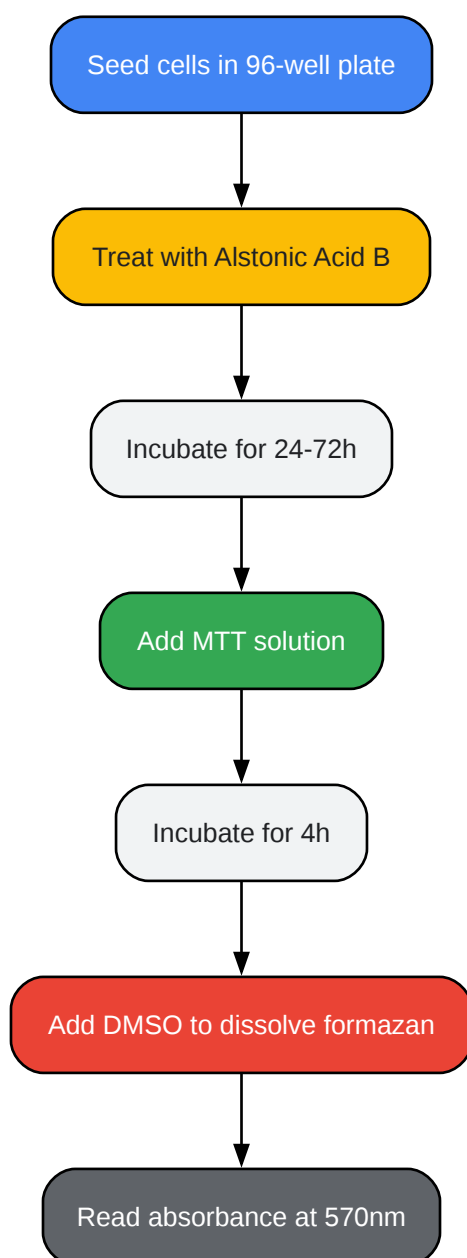
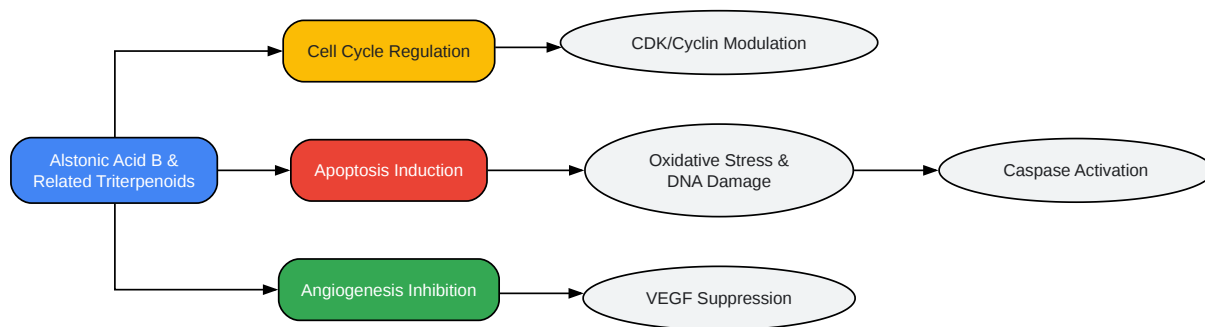
Extracts from *Alstonia scholaris* containing triterpenoids have shown cytotoxic effects against various cancer cell lines.[7] The anticancer mechanisms are multifaceted and include the induction of apoptosis (programmed cell death), inhibition of cell proliferation, and disruption of angiogenesis (the formation of new blood vessels that supply tumors).[7][8] Phytochemicals within these extracts, such as betulinic acid and oleanolic acid, are known to induce apoptosis and inhibit angiogenesis in cancer models.[7]

Table 2: Anticancer Activity of Triterpenoids from *Alstonia* Species

Compound/Extract	Cell Line	Activity	IC50 Value
Alstonia scholaris extract	Not specified	Antineoplastic	Not specified[8]
Betulinic acid	Various	Apoptosis induction, anti-angiogenesis	Not specified[7]
Oleanolic acid	Various	Apoptosis induction, anti-angiogenesis	Not specified[7]
Ursolic acid	Bidens pilosa, Lactuca sativa	Inhibition of radicle growth	78.8 μ M - 735.2 μ M[9]

Signaling Pathways in Anticancer Activity

The anticancer properties of *Alstonia scholaris* extracts are attributed to the modulation of several key signaling pathways. Bioactive compounds can induce cell cycle arrest at the G0/G1 or G2/M phases by altering the expression of cyclins and cyclin-dependent kinases (CDKs).[7] Furthermore, flavonoids and phenolic acids present in the extracts can increase oxidative stress within tumor cells, leading to DNA fragmentation and apoptosis.[7]



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